

In-Depth Technical Guide: Certificate of Analysis for Carboxyphosphamide Benzyl Ester-d4

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Compound of Interest

Compound Name: *Carboxyphosphamide Benzyl Ester-d4*

Cat. No.: *B13444977*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the data and methodologies typically presented in a Certificate of Analysis (CofA) for **Carboxyphosphamide Benzyl Ester-d4**. This document serves as a critical quality assurance record, detailing the identity, purity, and characterization of this stable isotope-labeled compound, which is essential for its use in research and development.

Physicochemical and Analytical Data Summary

The following tables summarize the key quantitative data for **Carboxyphosphamide Benzyl Ester-d4**.

Table 1: Physicochemical Properties

Property	Value
Chemical Name	3-[[Amino[bis(2-chloroethyl)amino]phosphinyl]oxy]propanoic Acid-d4 Benzyl Ester
CAS Number	1276302-73-8
Molecular Formula	C ₁₄ H ₁₇ D ₄ Cl ₂ N ₂ O ₄ P
Molecular Weight	387.23 g/mol
Appearance	Off-White to Pale Yellow Solid[1]
Storage Conditions	2-8°C Refrigerator, Under Inert Atmosphere[1]

Table 2: Typical Analytical Specifications

Test	Method	Specification
Purity (HPLC)	High-Performance Liquid Chromatography	≥ 98%
Chemical Identity (¹ H NMR)	Nuclear Magnetic Resonance Spectroscopy	Conforms to Structure
Chemical Identity (³¹ P NMR)	Nuclear Magnetic Resonance Spectroscopy	Conforms to Structure
Mass Identity (MS)	Mass Spectrometry	Conforms to Molecular Weight
Isotopic Purity	Mass Spectrometry or NMR	≥ 98% Deuterium Incorporation

Experimental Protocols

Detailed methodologies for the characterization of **Carboxyphosphamide Benzyl Ester-d4** are outlined below. These protocols are representative of the standard procedures used in quality control laboratories.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This method is designed to determine the purity of **Carboxyphosphamide Benzyl Ester-d4** by separating it from any potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Detection: UV absorbance at 210 nm.
- Procedure: A sample of the compound is dissolved in the mobile phase and injected into the HPLC system. The retention time of the main peak is recorded, and the area percentage of this peak relative to the total peak area is calculated to determine the purity.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

NMR spectroscopy is employed to confirm the chemical structure of **Carboxyphosphamide Benzyl Ester-d4**.

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz).
- ¹H NMR Protocol:
 - Sample Preparation: The sample is dissolved in a deuterated solvent (e.g., CDCl₃).
 - Analysis: The ¹H NMR spectrum is acquired, and the chemical shifts, multiplicities, and integrations of the signals are analyzed to confirm the presence of the benzyl ester and other structural features, and the absence of significant proton signals at the deuterated positions.
- ³¹P NMR Protocol:

- Sample Preparation: The same sample used for ^1H NMR can be used.
- Analysis: The ^{31}P NMR spectrum is acquired to confirm the presence of the phosphorus center and its chemical environment, which is characteristic of the phosphorodiamidate group.

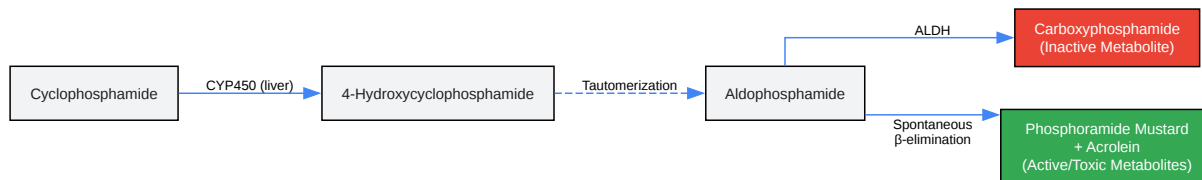
Mass Spectrometry (MS) for Identity and Isotopic Purity

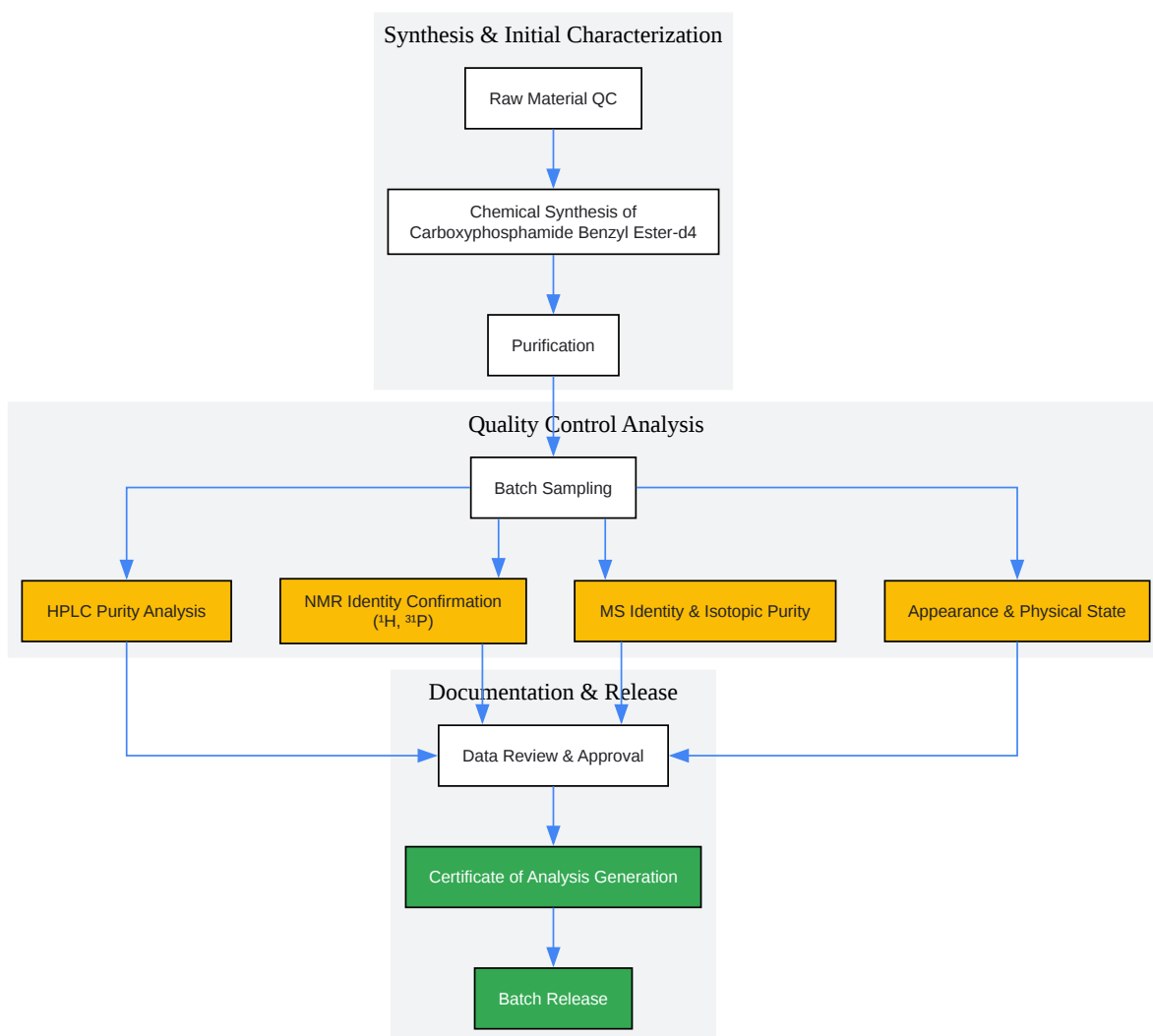
Mass spectrometry is used to confirm the molecular weight and assess the isotopic enrichment of **Carboxyphosphamide Benzyl Ester-d4**.

- Instrumentation: A high-resolution mass spectrometer (e.g., ESI-TOF or Orbitrap).
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Procedure: The sample is dissolved in a suitable solvent and infused into the mass spectrometer. The mass-to-charge ratio (m/z) of the molecular ion is measured and compared to the theoretical mass of the deuterated compound. The isotopic distribution is analyzed to confirm the incorporation of four deuterium atoms.

Visualized Workflows and Pathways

The following diagrams illustrate the metabolic context and quality control workflow relevant to **Carboxyphosphamide Benzyl Ester-d4**.





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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
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